

Carbendazim for the Management of Dutch Elm Disease: Application Notes and Protocols

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Compound of Interest

Compound Name: Carbendazim hydrochloride

Cat. No.: B1668343

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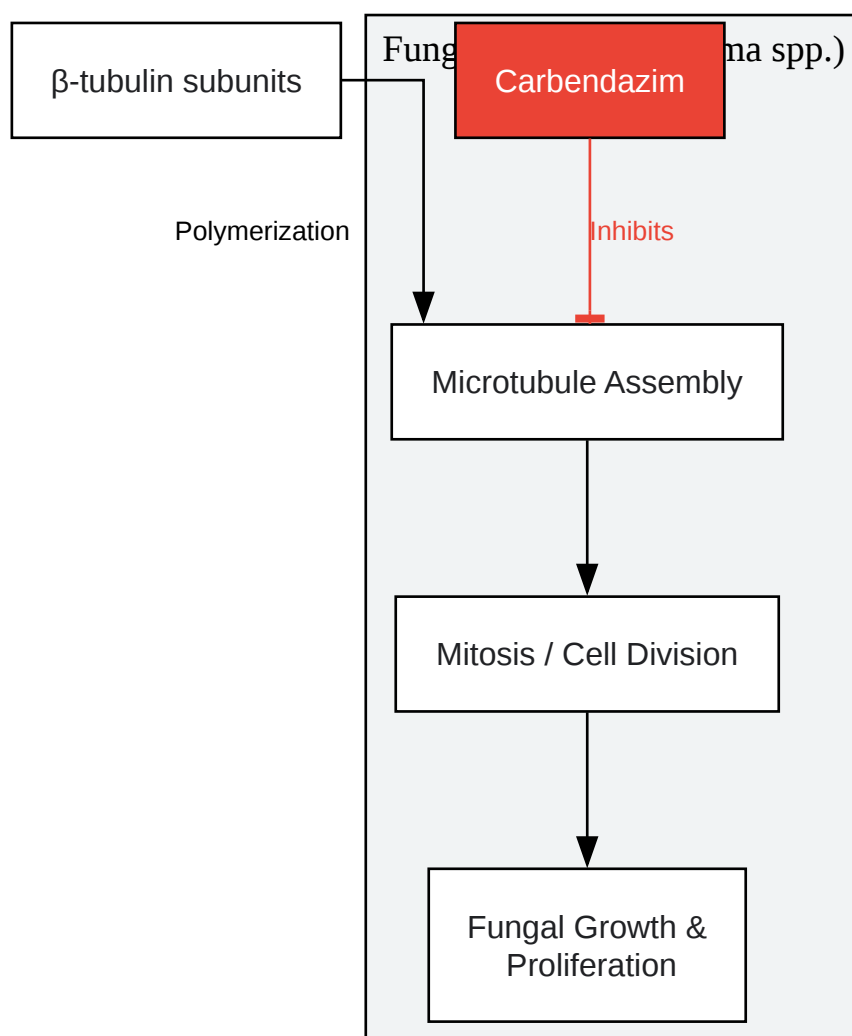
Introduction

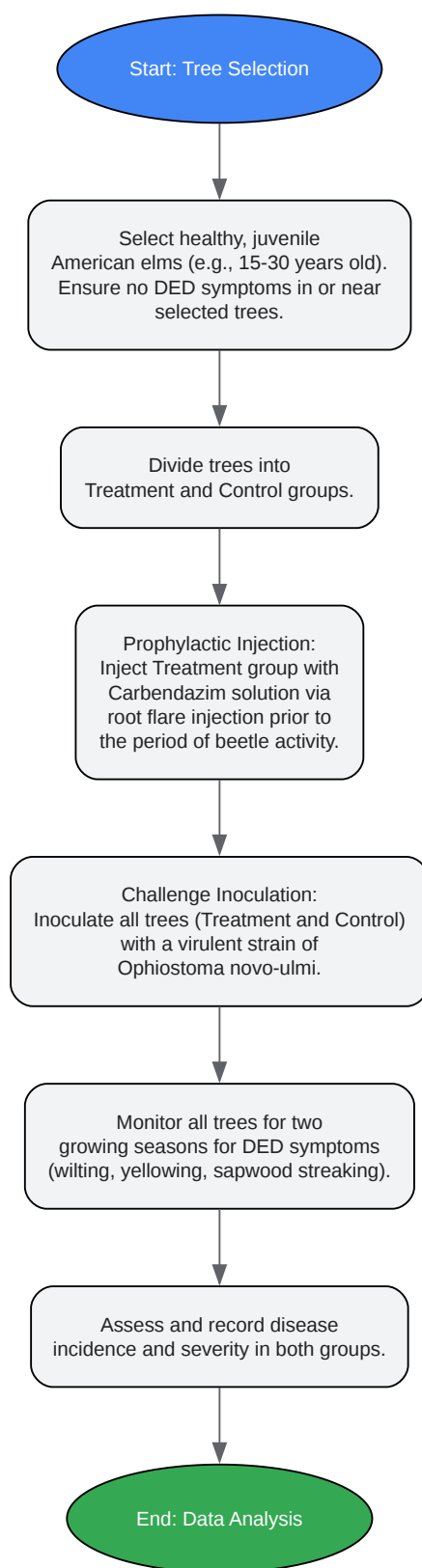
Dutch elm disease (DED), caused by the ascomycete fungi *Ophiostoma ulmi* and the more aggressive *Ophiostoma novo-ulmi*, has led to the widespread devastation of elm tree populations. Chemical intervention, particularly the use of systemic fungicides, remains a critical component of integrated DED management strategies for high-value elms.

Carbendazim, a broad-spectrum benzimidazole fungicide, has been a subject of extensive research for its efficacy in controlling DED. It functions as a systemic fungicide with both protective and curative properties, absorbed through the roots and green tissues and translocated acropetally (upwards in the xylem).^{[1][2]} This document provides detailed application notes and experimental protocols based on published research for the use of carbendazim in treating Dutch elm disease.

Mechanism of Action

Carbendazim's fungicidal activity stems from its ability to interfere with the cellular division of the pathogenic fungus.^[2] It specifically targets the assembly of β -tubulin, a critical component of microtubules. By disrupting microtubule formation, carbendazim inhibits mitosis and cell division in the fungus, thereby arresting its growth and proliferation within the elm's vascular system.^[3]





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References

- 1. apvma.gov.au [apvma.gov.au]
- 2. 907. Carbendazim (Pesticide residues in food: 1995 evaluations Part II Toxicological & Environmental) [inchem.org]
- 3. Carbendazim (Ref: BAS 346F) [sitem.herts.ac.uk]
- To cite this document: BenchChem. [Carbendazim for the Management of Dutch Elm Disease: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668343#using-carbendazim-for-dutch-elm-disease-treatment]

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